

Application Note & Protocol Guide: Comprehensive Characterization of 2-(4-ethylphenyl)-1H-indole

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Compound of Interest

Compound Name: 2-(4-ethylphenyl)-1H-indole

CAS No.: 88514-36-7

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Abstract

This guide provides a comprehensive suite of analytical methodologies for the definitive characterization of **2-(4-ethylphenyl)-1H-indole**, a member of the pharmacologically significant 2-arylindole class.[1][2] Professionals in pharmaceutical development and chemical research will find detailed protocols for establishing identity, purity, and structural integrity using a multi-technique, orthogonal approach. Methodologies covered include High-Performance Liquid Chromatography (HPLC) for purity and quantification, Mass Spectrometry (MS) for mass verification and impurity identification, Nuclear Magnetic Resonance (NMR) for unambiguous structural elucidation, and Fourier-Transform Infrared (FTIR) Spectroscopy for functional group confirmation. Each protocol is presented with an emphasis on the scientific rationale behind instrumental parameters and procedural steps, ensuring robust and reproducible results.

Introduction and Rationale

The 2-arylindole scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities.[1] The specific analogue, **2-(4-**

ethylphenyl)-1H-indole, holds potential for further drug discovery efforts. Rigorous analytical characterization is therefore a critical prerequisite for its advancement in any research or development pipeline. It ensures not only the identity and purity of the active substance but also provides a baseline for stability studies, impurity profiling, and quality control throughout the manufacturing process.

The analytical strategy outlined herein is built on an orthogonal testing philosophy. By probing the molecule's different physicochemical properties (hydrophobicity, mass-to-charge ratio, nuclear spin, and vibrational modes), we create a self-validating system of checks and balances for a high-confidence characterization.

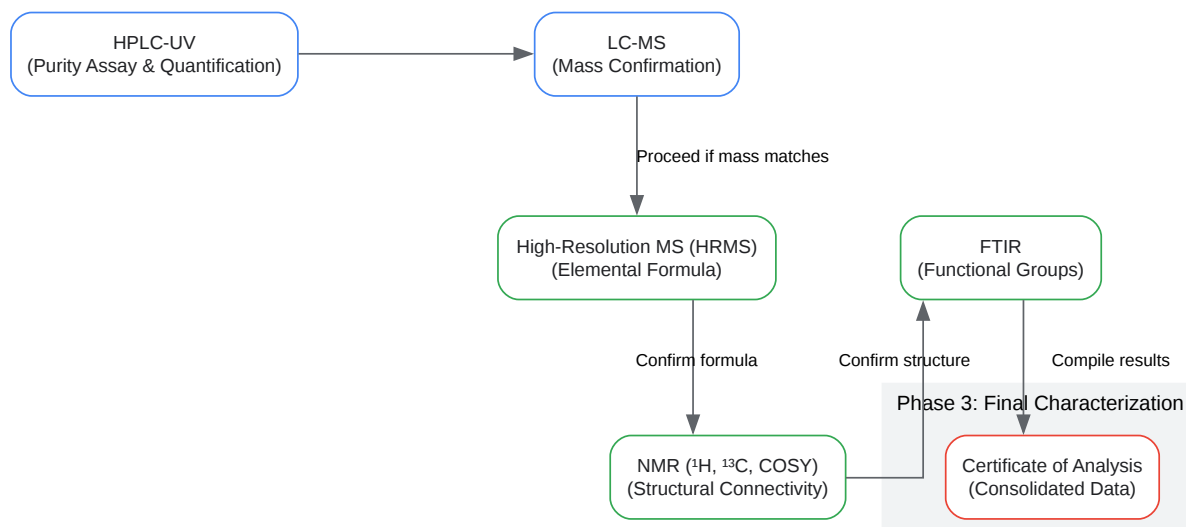
Physicochemical Properties Overview

Before delving into specific methods, understanding the molecule's basic properties is key to method design. These properties are predicted based on its structure and data from similar compounds like 2-phenylindole and its derivatives.[3]

Property	Predicted Value / Characteristic	Rationale & Impact on Analysis
Molecular Formula	C ₁₆ H ₁₅ N	Defines the elemental composition.
Molecular Weight	221.30 g/mol	The target mass for Mass Spectrometry.[4]
Structure	Indole ring linked at C2 to a 4-ethylphenyl group.	The aromatic, heterocyclic nature dictates UV absorbance and NMR chemical shifts. The ethyl group provides specific NMR and MS fragmentation signatures.
Polarity	Moderately non-polar.	Highly soluble in organic solvents like methanol, acetonitrile, and dichloromethane. This property is ideal for Reversed-Phase HPLC.
UV Absorbance	Expected λ_{max} ~295-310 nm	The extended conjugated system of the 2-arylindole structure results in strong UV absorbance, making HPLC with UV detection a suitable quantification method.[5]

Integrated Analytical Workflow

A successful characterization does not rely on a single technique but on the convergence of data from multiple orthogonal methods. The following workflow illustrates a logical progression from initial purity assessment to complete structural confirmation.



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Caption: Integrated workflow for the characterization of **2-(4-ethylphenyl)-1H-indole**.

Chromatographic Analysis for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the cornerstone for determining the purity of **2-(4-ethylphenyl)-1H-indole**. Its high resolution separates the main compound from process-related impurities and degradation products.

Rationale for Method Design (HPLC-UV)

- Reversed-Phase Chromatography: The target molecule is moderately non-polar. A non-polar stationary phase (like C18) and a polar mobile phase (like water/acetonitrile) provide excellent retention and separation.

- **Stationary Phase (Column):** A C18-bonded silica column is the industry standard for its versatility and hydrophobicity, which is well-suited for retaining aromatic compounds like our target analyte.
- **Mobile Phase:** A mixture of acetonitrile and water is chosen. Acetonitrile is a common organic modifier that provides good peak shape for heterocyclic compounds. A gradient elution (where the proportion of organic solvent is increased over time) is employed to ensure that any impurities, which may have significantly different polarities, are eluted from the column in a reasonable time with sharp peaks.
- **UV Detection:** The conjugated aromatic system of the 2-arylindole structure provides a strong chromophore, making UV detection highly sensitive and specific. The detection wavelength is set near the absorbance maximum to achieve the highest sensitivity.

Protocol 1: HPLC-UV Purity Determination

Objective: To quantify the purity of a **2-(4-ethylphenyl)-1H-indole** sample by separating it from potential impurities and calculating the area percent of the main peak.

1. Instrumentation and Materials:

- HPLC system with gradient pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD).
- C18 Reversed-Phase Column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- HPLC-grade acetonitrile (ACN) and ultrapure water.
- **2-(4-ethylphenyl)-1H-indole** sample.
- Class A volumetric flasks and pipettes.

2. Sample and Mobile Phase Preparation:

- **Mobile Phase A:** Ultrapure Water.
- **Mobile Phase B:** Acetonitrile.
- **Sample Preparation:** Accurately weigh ~5 mg of the sample and dissolve it in acetonitrile in a 10 mL volumetric flask. Dilute to the mark to achieve a concentration of ~0.5 mg/mL.

3. Chromatographic Conditions:

Parameter	Setting	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Standard choice for non-polar aromatic compounds.
Mobile Phase	A: Water, B: ACN	Provides good separation and peak shape. [6]
Gradient	0-20 min: 50% to 95% B	Ensures elution of both polar and non-polar impurities.
20-25 min: 95% B (Wash)	Cleans the column of strongly retained compounds.	
25.1-30 min: 50% B (Equilibrate)	Returns column to initial conditions for next injection.	
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	30 °C	Maintains reproducible retention times.
Injection Vol.	10 µL	Balances sensitivity with potential peak overload.
Detection	UV at 305 nm	Near the expected λ_{max} for high sensitivity.

4. Procedure:

- Equilibrate the HPLC system with the initial mobile phase conditions (50% B) until a stable baseline is achieved.
- Perform a blank injection (acetonitrile) to ensure the system is clean.
- Inject the prepared sample solution.
- Integrate all peaks in the resulting chromatogram.

5. Data Analysis:

- Calculate the purity by area percentage:
- % Purity = (Area of Main Peak / Total Area of All Peaks) * 100

- The retention time of the main peak should be consistent across injections. The expected retention time under these conditions would be in the range of 12-15 minutes.

Spectroscopic Characterization

Mass Spectrometry (MS) for Identity Confirmation

MS provides a direct measurement of the molecule's mass, offering definitive confirmation of its identity. When coupled with HPLC (LC-MS), it can assign a mass to the main peak and any observed impurities.

Rationale for Method Design (LC-MS with ESI):

- **Electrospray Ionization (ESI):** ESI is a soft ionization technique ideal for polar and moderately polar molecules. It typically generates the protonated molecular ion $[M+H]^+$, which is easily interpretable. For **2-(4-ethylphenyl)-1H-indole** (MW = 221.30), the expected ion would be at m/z 222.13.
- **High-Resolution MS (HRMS):** Using an Orbitrap or TOF analyzer provides a highly accurate mass measurement, which can be used to confirm the elemental composition ($C_{16}H_{15}N$) and differentiate it from other molecules with the same nominal mass.

Protocol 2: LC-MS Identity Verification

Objective: To confirm the molecular weight of the primary peak observed in the HPLC analysis.

1. Instrumentation:

- LC-MS system equipped with an ESI source and a single quadrupole or high-resolution mass analyzer (e.g., Q-TOF, Orbitrap).

2. Method:

- Use the same HPLC conditions as described in Protocol 1.
- Divert the flow from the HPLC column to the ESI-MS source.
- MS Parameters (Typical for ESI+):
 - Ionization Mode: ESI Positive
 - Scan Range: m/z 50 - 500
 - Capillary Voltage: 3.5 kV

- Source Temperature: 120 °C
- Drying Gas Flow: 10 L/min

3. Expected Data & Interpretation:

- Extract the mass spectrum corresponding to the main chromatographic peak.
- The spectrum should show a dominant ion at m/z 222.13, corresponding to the $[M+H]^+$ adduct of $C_{16}H_{15}N$.
- HRMS: The high-resolution accurate mass should be within 5 ppm of the theoretical value (Calculated for $[C_{16}H_{16}N]^+$: 222.1277).
- Fragmentation (MS/MS): Fragmentation of the parent ion (m/z 222) can provide further structural confirmation. A characteristic fragmentation of 2-arylindoles is the loss of the aryl substituent or fragments from it.^[7] A likely fragmentation would be the loss of an ethyl group (-29 Da) or ethene (-28 Da) via benzylic cleavage, leading to significant fragment ions.

Nuclear Magnetic Resonance (NMR) for Structural Elucidation

NMR is the most powerful technique for determining the precise atomic connectivity of a molecule. 1H and ^{13}C NMR spectra provide a complete map of the carbon-hydrogen framework.

Protocol 3: NMR Structural Analysis

Objective: To unambiguously confirm the chemical structure of **2-(4-ethylphenyl)-1H-indole**.

1. Instrumentation and Materials:

- NMR Spectrometer (e.g., 400 MHz or higher).
- 5 mm NMR tubes.
- Deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$).
- Sample (~10-15 mg).

2. Sample Preparation:

- Dissolve the sample in ~0.7 mL of deuterated solvent in an NMR tube. Ensure the sample is fully dissolved. DMSO- d_6 is often a good choice as the broad indole N-H proton is clearly visible.

3. Data Acquisition:

- Acquire the following spectra at room temperature:
- ^1H NMR: Provides information on the number, environment, and connectivity of protons.
- ^{13}C NMR: Shows all unique carbon atoms in the molecule.
- (Optional but Recommended) 2D COSY: Shows correlations between protons that are coupled to each other (typically on adjacent carbons).

4. Expected Spectral Data (in DMSO- d_6):

Assignment	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)	Key Features & Rationale
Indole N-H	~11.5 (broad s, 1H)	-	Broad, downfield signal characteristic of an acidic N-H proton.
Aromatic H (Indole)	~6.8 - 7.8 (m, 5H)	~100 - 140	Complex multiplet pattern for the indole ring protons. H3 proton is a singlet around 6.8 ppm.
Aromatic H (Phenyl)	~7.3 (d, 2H), ~7.7 (d, 2H)	~125 - 145	Two doublets (AA'BB' system) typical of a 1,4-disubstituted benzene ring.
Ethyl -CH ₂ -	~2.7 (q, 2H)	~28	Quartet due to coupling with the -CH ₃ protons.
Ethyl -CH ₃	~1.2 (t, 3H)	~15	Triplet due to coupling with the -CH ₂ - protons.

Note: These are predicted chemical shifts based on known substituent effects on indole and benzene rings. Actual values may vary slightly.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and simple method to confirm the presence of key functional groups by identifying their characteristic vibrational frequencies.

Protocol 4: FTIR Functional Group Analysis

Objective: To confirm the presence of N-H and aromatic C-H/C=C functional groups.

1. Instrumentation:

- FTIR spectrometer, typically with an Attenuated Total Reflectance (ATR) accessory.

2. Procedure:

- Obtain a background spectrum of the clean ATR crystal.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact and acquire the sample spectrum.

3. Expected Data & Interpretation:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale
~3400	N-H Stretch	Indole N-H	A sharp to moderately broad peak characteristic of the N-H bond in the indole ring.[8]
~3100-3000	C-H Stretch	Aromatic C-H	Confirms the presence of aromatic rings.
~2960-2850	C-H Stretch	Alkyl C-H	Confirms the presence of the ethyl group.
~1600-1450	C=C Stretch	Aromatic Ring	Multiple sharp bands indicative of the indole and phenyl rings.[8]

Method Validation Principles

While this document provides detailed protocols, any method intended for regulated quality control must be validated according to guidelines such as ICH Q2(R1).^{[9][10][11]} The objective is to demonstrate that the analytical procedure is suitable for its intended purpose.^[10] Key validation characteristics to be assessed for a purity HPLC method would include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (impurities, degradants).
- **Linearity:** The ability to elicit test results that are directly proportional to the concentration of the analyte.
- **Range:** The interval between the upper and lower concentration of analyte for which the procedure has a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of test results to the true value.
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.
- **Robustness:** A measure of its capacity to remain unaffected by small, but deliberate, variations in method parameters.

Conclusion

The analytical workflow and detailed protocols presented in this guide provide a robust framework for the comprehensive characterization of **2-(4-ethylphenyl)-1H-indole**. By integrating chromatographic separation with multiple spectroscopic techniques (MS, NMR, and FTIR), researchers can confidently establish the identity, purity, and structure of this compound. This multi-faceted approach ensures data integrity and provides the foundational analytical package required for advancing this and other 2-arylindole derivatives in drug discovery and development programs.

References

- Soares, M. A., et al. (2023). Novel Indole–Thiazole Derivative Containing a p-Nitro Substituent (CS03): Validation of an HPLC-UV Quantification Method. ACS Omega. Available at: [\[Link\]](#)
- Li, W., et al. (2021). Copper-Catalyzed Enantioselective C–H Arylation between 2-Arylindoles and Hypervalent Iodine Reagents. Organic Letters. Available at: [\[Link\]](#)
- Lal, S., & Snape, T. J. (2012). 2-Arylindoles: a privileged molecular scaffold with potent, broad-ranging pharmacological activity. Current Medicinal Chemistry. Available at: [\[Link\]](#)
- Frankenberger, W. T., Jr., & Poth, M. (1987). Determination of substituted indole derivatives by ion suppression-reverse-phase high-performance liquid chromatography. Analytical Biochemistry. Available at: [\[Link\]](#)
- Fishelovitch, D., et al. (2010). A spectroscopic survey of substituted indoles reveals consequences of a stabilized 1Lb transition. Biophysical Journal. Available at: [\[Link\]](#)
- Erra-Balsells, R. (1987). Mass spectral fragmentation patterns of 2-methyl-, 2,3-methyl-, 2,3-dimethyl-, 2-aryl- and 3-phenylindole derivatives. Journal of Heterocyclic Chemistry. Available at: [\[Link\]](#)
- Cravotto, G., et al. (2018). Synthesis of 2-Substituted Indoles via Pd-Catalysed Cyclization in an Aqueous Micellar Medium. Molecules. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). FT-IR spectrum of control indole. ResearchGate. Available at: [\[Link\]](#)
- Yang, Y.-S., et al. (2021). One-step synthesis of 2-arylindoles from indolines via Pd-catalyzed oxidative dehydrogenation and C2-selective arylation. Chemical Science. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). FTIR spectra of a 4-aq (1), indole (2), polyindole (3), and copolymer... ResearchGate. Available at: [\[Link\]](#)
- Narayan, A. R. H., et al. (2024). Biocatalytic stereoselective oxidation of 2-arylindoles. OSTI.GOV. Available at: [\[Link\]](#)
- OMICS International. (2023). Unveiling the Biological Potential of 2-Phenyl Indole Derivatives: A Comprehensive Review. OMICS International. Available at: [\[Link\]](#)

- ResearchGate. (n.d.). ¹H and ¹³C NMR spectral assignments of 2,4-diaryl-substituted cycloalkyl[d]pyrimidines. ResearchGate. Available at: [\[Link\]](#)
- Kim, J., et al. (2019). Isonitrile-Derivatized Indole as an Infrared Probe for Hydrogen-Bonding Environments. *Molecules*. Available at: [\[Link\]](#)
- ResearchGate. (2021). One-step synthesis of 2-arylindoles from indolines via Pd-catalyzed oxidative dehydrogenation and C2-selective arylation. ResearchGate. Available at: [\[Link\]](#)
- YouTube. (2023). Mass Fragmentation of Aromatic Compounds and Phenols/ Mass spectrometry. YouTube. Available at: [\[Link\]](#)
- U.S. Food and Drug Administration. (2021). Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. FDA. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (2010). Metallogel-Mediated Phenylation of Indole with Phenyl Boronic - Supporting Information. RSC. Available at: [\[Link\]](#)
- Dieng, S. D. (2014). Vibrational Spectroscopy of Isotopically Labeled Indoles and Electron. Montclair State University Digital Commons. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. Available at: [\[Link\]](#)
- PubChem. (n.d.). 2-(4-methoxyphenyl)-1H-indole. PubChem. Available at: [\[Link\]](#)
- European Medicines Agency. (2022). ICH Topic Q 2 (R1) - Validation of analytical procedures: text and methodology. EMA. Available at: [\[Link\]](#)
- Balci, M. (2005). Basic ¹H- and ¹³C-NMR Spectroscopy. Elsevier. Available at: [\[Link\]](#)
- Zhang, Y., & Schmalz, H.-G. (2006). Synthesis of Highly Substituted Indolines and Indoles via Intramolecular [4 + 2] Cycloaddition of Ynamides and Conjugated Enynes. *Angewandte Chemie International Edition*. Available at: [\[Link\]](#)
- U.S. Food and Drug Administration. (n.d.). Q2(R1) Validation of Analytical Procedures: Text and Methodology. FDA. Available at: [\[Link\]](#)

- Wiley-VCH. (2007). Supporting Information. Wiley Online Library. Available at: [\[Link\]](#)
- Eldehna, W. M., et al. (2019). Synthesis and biological evaluation of 2-(4-methylsulfonyl phenyl) indole derivatives: multi-target compounds with dual antimicrobial and anti-inflammatory activities. Future Medicinal Chemistry. Available at: [\[Link\]](#)
- Clark, J. (2000). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Chemguide. Available at: [\[Link\]](#)
- PubChem. (n.d.). 1-ethyl-2-phenyl-1H-indole. PubChem. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Q2(R1) Validation of Analytical Procedures: An Implementation Guide. ResearchGate. Available at: [\[Link\]](#)
- PubChem. (n.d.). 2-Phenylindole. PubChem. Available at: [\[Link\]](#)
- European Medicines Agency. (2022). ICH Q2(R2) Validation of analytical procedures - Scientific guideline. EMA. Available at: [\[Link\]](#)

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Sources

- 1. 2-Arylindoles: a privileged molecular scaffold with potent, broad-ranging pharmacological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. One-step synthesis of 2-arylindoles from indolines via Pd-catalyzed oxidative dehydrogenation and C2-selective arylation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-Phenylindole | C₁₄H₁₁N | CID 13698 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-ethyl-2-phenyl-1H-indole | C₁₆H₁₅N | CID 83248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. A spectroscopic survey of substituted indoles reveals consequences of a stabilized ¹L_b transition - PMC [pmc.ncbi.nlm.nih.gov]

- 6. Determination of substituted indole derivatives by ion suppression-reverse-phase high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Sci-Hub: are you are robot? [sci-hub.box]
- 8. researchgate.net [researchgate.net]
- 9. fda.gov [fda.gov]
- 10. fda.gov [fda.gov]
- 11. researchgate.net [researchgate.net]
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